

# Personal protective equipment for handling 1,3-Diethylurea

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## Compound of Interest

Compound Name: 1,3-Diethylurea

Cat. No.: B146665

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## Essential Safety and Handling Guide for 1,3-Diethylurea

This guide provides immediate, essential safety and logistical information for the handling and disposal of **1,3-Diethylurea** in a laboratory setting. The following procedural guidance is designed to ensure the safety of researchers, scientists, and drug development professionals.

### Hazard Identification and Risk Assessment

**1,3-Diethylurea** is a chemical that requires careful handling due to its potential health effects. It is classified as an irritant and can be harmful if not managed properly. A thorough risk assessment should be conducted before beginning any work with this compound.<sup>[1]</sup>

Primary Hazards:

- Skin Irritation: Causes skin irritation upon contact.<sup>[2]</sup>
- Eye Irritation: Causes serious eye irritation.<sup>[2]</sup>
- Respiratory Irritation: May cause respiratory irritation if inhaled as dust.<sup>[2][3]</sup>
- Aquatic Toxicity: Very toxic to aquatic life.<sup>[4]</sup>

### Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the primary line of defense against exposure. All PPE should be inspected before use and worn for the entire duration of the handling procedure.<sup>[5]</sup>

Protection Type	Recommended PPE	Rationale and Specifications
Eye and Face	Chemical safety goggles with side shields or a face shield. <sup>[4]</sup> <sup>[5]</sup>	Protects against splashes and airborne dust particles that can cause serious eye irritation. <sup>[2]</sup> Contact lenses may absorb irritants and should be used with caution, following workplace policy. <sup>[4]</sup>
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Provides a barrier against direct skin contact. <sup>[2]</sup> <sup>[6]</sup> Gloves must be inspected before use and removed using the proper technique to avoid skin contamination. Hands should be washed thoroughly after glove removal. <sup>[2]</sup> <sup>[5]</sup>
Body Protection	A fully-buttoned laboratory coat.	Protects skin and personal clothing from accidental spills and contamination. <sup>[4]</sup> <sup>[6]</sup>
Respiratory	NIOSH-approved particulate filter respirator.	Required when handling the powder outside of a fume hood, if dust is generated, or if ventilation is inadequate to minimize inhalation risk. <sup>[4]</sup>

## Operational Plan: Handling and Storage

Engineering Controls:

- Always handle **1,3-Diethylurea** in a well-ventilated area.<sup>[2][4]</sup> The use of a chemical fume hood is the best practice to control exposure to airborne dust.

#### Safe Handling Practices:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Read the Safety Data Sheet (SDS) thoroughly.<sup>[7]</sup>
- Handling: Avoid all personal contact, including the inhalation of dust.<sup>[5]</sup> Prevent the formation and spread of dust during weighing and transferring.<sup>[4][8]</sup>
- Hygiene: Do not eat, drink, or smoke in the laboratory where this chemical is handled.<sup>[4][8]</sup> Always wash hands with soap and water after handling is complete.<sup>[4]</sup> Contaminated work clothing should be removed and laundered separately before reuse.<sup>[4][8]</sup>

#### Storage:

- Store in the original, tightly sealed container in a cool, dry, and well-ventilated area.<sup>[2][4]</sup>
- Keep away from incompatible materials, such as strong oxidizing agents, and foodstuff containers.<sup>[4][5]</sup>
- Protect containers from physical damage and check regularly for leaks.<sup>[4]</sup>

## Emergency and First Aid Procedures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or discomfort persists, seek medical attention.[2][5]
Skin Contact	Immediately flush the skin with plenty of soap and running water.[4][5] Remove contaminated clothing and wash it before reuse.[2] Seek medical attention if irritation develops or persists.[4]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. [2][8] Remove contact lenses if present and easy to do.[2] Continue rinsing and seek immediate medical attention.[4][8]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterwards.[8] Seek medical attention if you feel unwell.[2]

## Spill and Disposal Plan

### Spill Response:

- Minor Spills: For small spills, clean up immediately.[4] Wear appropriate PPE, including impervious gloves and safety glasses.[4] Use dry clean-up procedures such as sweeping or vacuuming to avoid generating dust.[4] Do not use compressed air for cleaning.[4] Place the spilled material into a clean, dry, labeled, and sealable container for disposal.[4]
- Major Spills: In the event of a large spill, evacuate the area and move upwind.[4] Alert the emergency response team.[4] Control personal contact by using protective equipment and a dust respirator.[4] Prevent the spillage from entering drains, sewers, or water courses.[4]

### Disposal Plan:

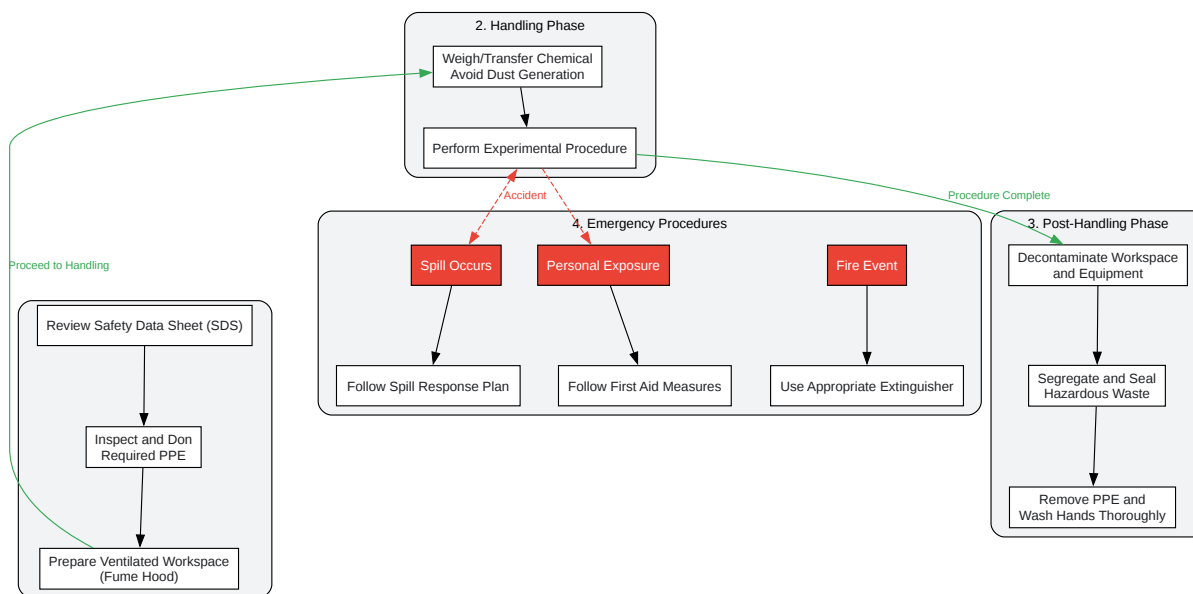
- All waste containing **1,3-Diethylurea** must be treated as hazardous waste.

- Collect waste residues in suitable, labeled, and sealed containers.[4][6]
- Dispose of the contents and container at an approved waste disposal facility, in accordance with all local, regional, and national regulations.[2][8] Do not allow waste to enter the environment.[4]

## Chemical and Physical Properties

Property	Value
CAS Number	623-76-7[9]
Molecular Formula	C5H12N2O[8][9]
Molecular Weight	116.16 g/mol [9]
Appearance	White crystalline solid/powder[8]
Melting Point	109 - 113 °C (228.2 - 235.4 °F)[3][8]
Solubility	Soluble in water.[3]

## Workflow for Safe Handling of 1,3-Diethylurea



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Caption: Workflow for the safe laboratory handling of **1,3-Diethylurea**.

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